

# Z-Gly-NH2 CAS number and molecular weight

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## Compound of Interest

Compound Name: Z-Gly-NH2  
Cat. No.: B554456

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## Technical Data Sheet: Z-Gly-NH2

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical specifications for N-Benzylloxycarbonyl-glycinamide, commonly abbreviated as **Z-Gly-NH2**. The information is intended to support research, synthesis, and drug development activities.

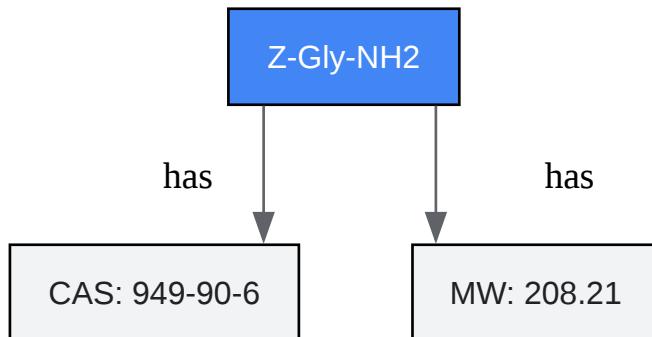
## Compound Identification and Properties

**Z-Gly-NH2**, also known as Carbobenzoxyglycinamide, is a protected form of the simplest amino acid amide, glycinamide. The benzyloxycarbonyl (Z) group serves as a crucial protecting group in peptide synthesis. The following table summarizes its key quantitative identifiers and physical properties.

Property	Value	Citations
CAS Number	949-90-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	208.21 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>12</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[1]</a>
Linear Formula	C <sub>6</sub> H <sub>5</sub> CH <sub>2</sub> OOCNHCH <sub>2</sub> CONH <sub>2</sub>	<a href="#">[2]</a>
Synonyms	Z-glycinamide, N-Cbz-glycinamide, Carbobenzoxyglycinamide	<a href="#">[2]</a> <a href="#">[4]</a>

## Logical Relationship of Compound Identifiers

The following diagram illustrates the direct association between the common name of the compound and its primary chemical identifiers.



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Caption: Relationship between **Z-Gly-NH2** and its identifiers.

## Experimental Protocols

This document serves as a summary of key identifiers for **Z-Gly-NH2**. As no experimental studies are cited, detailed methodologies are not applicable. For protocols regarding the use of **Z-Gly-NH2** in peptide synthesis or other applications, researchers should consult relevant scientific literature and established laboratory procedures.

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## References

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